

Unraveling the Identity of Manicol: A Case of Mistaken Identity in Chemical Databases

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Compound of Interest

Compound Name: *Manicol*

Cat. No.: *B1236642*

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A thorough investigation into the biological activity of a compound identified as **Manicol** with the molecular formula $C_{15}H_{18}O_3$ has revealed a significant discrepancy within chemical literature and databases, leading to a potential case of mistaken identity. While some databases list a substance named **Manicol** with the chemical formula $C_{15}H_{18}O_3$, the predominant and well-established scientific literature identifies "**Manicol**" as a synonym for Mannitol, a sugar alcohol with the distinct molecular formula $C_6H_{14}O_6$.

Initial searches for "**Manicol** $C_{15}H_{18}O_3$ " on platforms such as PubChem do yield an entry for a compound with this specific molecular formula.^[1] However, a broader look across multiple chemical and biological databases overwhelmingly associates the name "**Manicol**" with Mannitol.^{[2][3][4][5]} Mannitol is a well-characterized osmotic diuretic used in clinical settings.^{[3][4][5]}

Further complicating the matter, other distinct compounds also share the molecular formula $C_{15}H_{18}O_3$. One such example is (-)-Santonin, a natural product with its own unique chemical structure and biological activities.^[6]

This ambiguity makes it impossible to proceed with a detailed technical guide on the biological activity of "**Manicol** $C_{15}H_{18}O_3$ " without further clarification. The available data is conflicting, and providing information on the incorrect compound would be misleading and scientifically inaccurate.

To resolve this issue, it is crucial to determine the precise chemical structure of the "**Manicol**" in question. Researchers, scientists, and drug development professionals are urged to verify the

identity of their compound of interest through structural elucidation techniques such as NMR spectroscopy or mass spectrometry before proceeding with any biological studies.

Without a definitive chemical structure, any discussion of biological activity, experimental protocols, or signaling pathways would be purely speculative. Therefore, this whitepaper must pause at this juncture, highlighting the critical importance of unambiguous compound identification in scientific research. We encourage any party with access to a physical sample of the "**Manicol**" with the C₁₅H₁₈O₃ formula to perform the necessary analytical chemistry to confirm its identity. Once a confirmed structure is available, a comprehensive and accurate technical guide on its biological activity can be developed.

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References

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